Application Notes and Protocols: Determination of Brisance in Tetrazene Compositions

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Tetrazene explosive*

Cat. No.: *B1229821*

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These application notes provide a comprehensive overview of the established techniques for determining the brisance of explosive compositions, with a specific focus on their application to tetrazene-based materials. Brisance, the shattering effect of an explosive, is a critical parameter for evaluating the performance of initiating explosives like tetrazene. Due to the hazardous nature of tetrazene, all handling and testing must be conducted by trained personnel in appropriately equipped laboratories.

While specific quantitative brisance data for tetrazene compositions are not widely available in open literature, this document outlines the standardized protocols to measure this property. For comparative purposes, data for other common primary explosives are provided.

Overview of Brisance Determination Methods

Several methods have been developed to quantify the brisance of an explosive. The choice of method often depends on the available equipment, the physical form of the explosive, and the desired level of precision. The most common methods include the Hess Test, the Kastmeyer Test, and the Sand Test.

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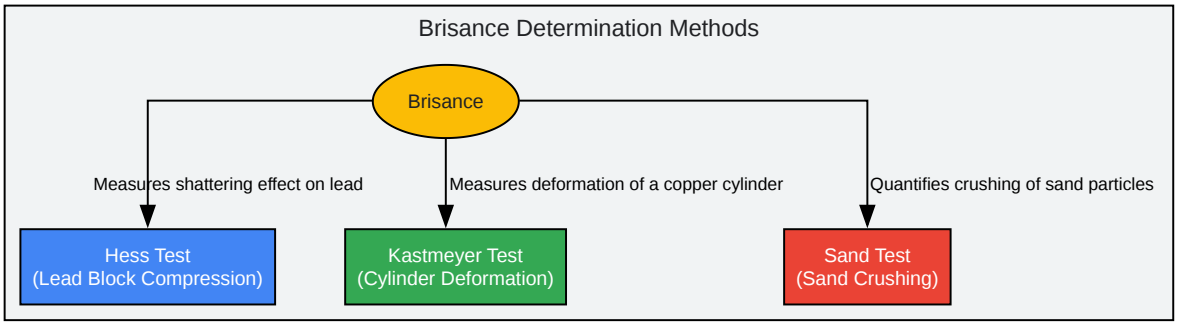

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Caption: Logical relationship of primary brisance determination methods.

Experimental Protocol: The Hess Test (Lead Block Compression)

The Hess Test is one of the most widely used methods for determining the brisance of an explosive.[1][2] It measures the deformation of a lead cylinder caused by the detonation of a sample of the explosive material.[3] The degree of compression is directly proportional to the brisance of the explosive.[3][4]

2.1. Materials and Equipment

- Lead Cylinders: Cast from Pb1 category lead, 60 mm in height and 40 mm in diameter.[1]
- Steel Base: A massive steel block to support the lead cylinder.
- Steel Disc (Crusher): 41 mm in diameter and 10 mm in height.[5]
- Explosive Sample: A precisely weighed sample of the tetrazene composition (typically 25 g to 50 g).[4][5]
- Detonator: A standard No. 8 blasting cap or a suitable initiator for the composition being tested.[6]

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- Vernier Caliper or Micrometer: For precise measurement of the lead cylinder height.
- Remote Firing System: For safe initiation of the detonator.
- Blast Shield and appropriate safety enclosure.

2.2. Experimental Workflow

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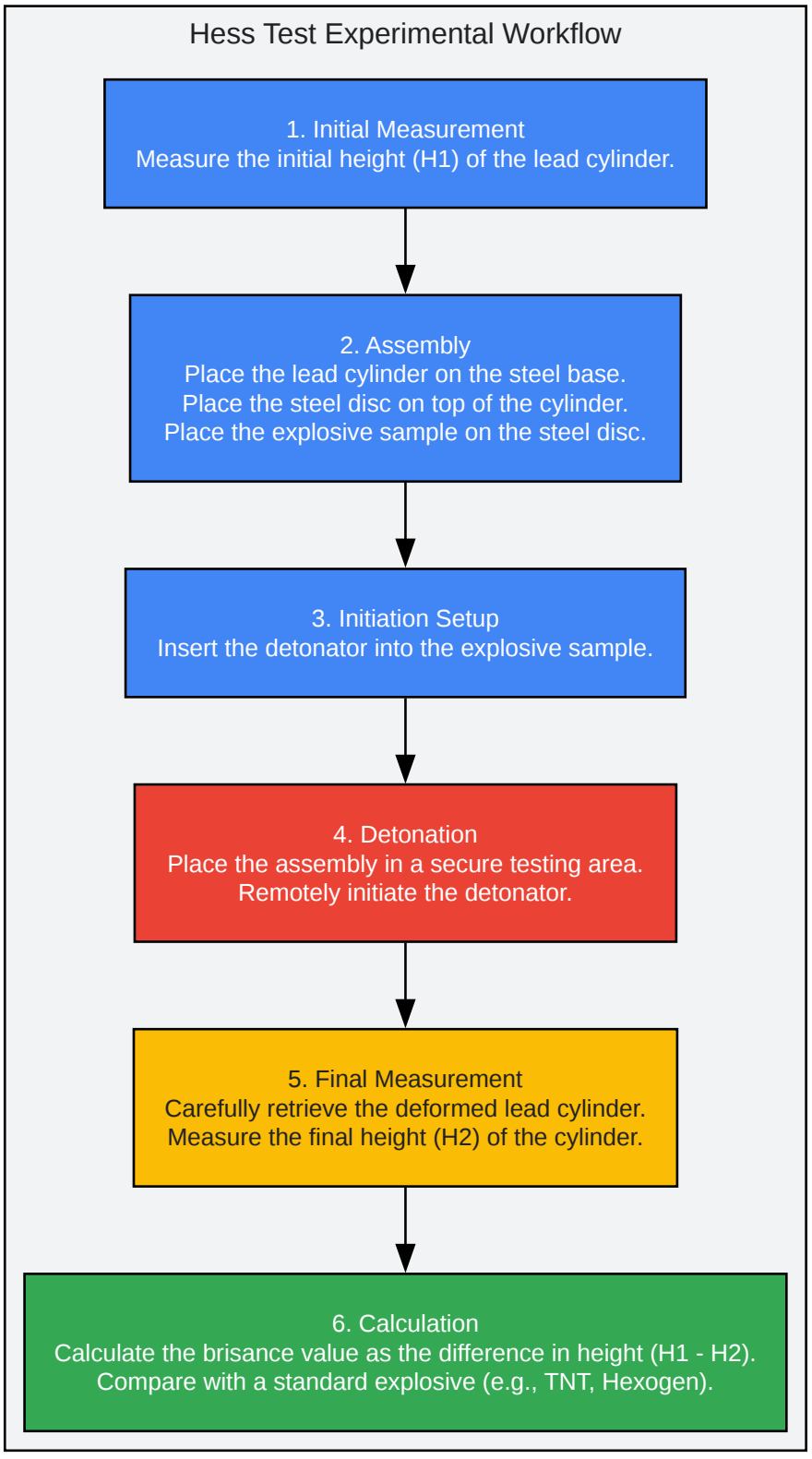

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Caption: Step-by-step workflow for the Hess Test.

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2.3. Detailed Procedure

- Preparation:
  - Ensure all safety protocols are in place for handling primary explosives.
  - Precisely measure and record the initial height of the lead cylinder at four different points around its circumference and calculate the average height (H1).
- Assembly:
  - Place the massive steel base in the designated detonation chamber.
  - Center the lead cylinder on the steel base.
  - Place the steel crusher disc on top of the lead cylinder.
  - Carefully place the weighed tetrazene composition sample on top of the steel disc.
  - Insert a standard detonator into the sample.
- Detonation:
  - Clear the detonation area of all personnel.
  - Connect the detonator to the remote firing system.
  - From a safe distance, initiate the detonation.
- Post-Detonation Analysis:
  - After ensuring the area is safe, carefully retrieve the compressed lead cylinder.
  - Measure and record the final height of the cylinder at the same four points and calculate the average final height (H2).
- Calculation of Brisance:

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- The brisance is expressed as the difference between the initial and final heights of the lead cylinder: Brisance (mm) = H1 - H2.
- For relative brisance values, the result is often compared to a standard explosive like TNT or Hexogen, tested under the same conditions.[3]

Other Brisance Determination Techniques

3.1. Kastmeyer Test

The Kastmeyer test, or cylinder deformation test, is another method used to evaluate brisance. Instead of a lead cylinder, this test utilizes a copper cylinder. The explosive charge is placed on top of the cylinder, and upon detonation, the degree of deformation or "crush" of the copper cylinder is measured. This method is considered to provide a good relative measure of the shattering power of an explosive.

3.2. Sand Test

The sand crush test measures brisance by quantifying the amount of sand crushed by the detonation of an explosive.[6] A known weight of the explosive is detonated within a container filled with standardized sand. The sand is then sieved, and the weight of the sand that has been crushed finely enough to pass through the sieve is measured. This weight is then compared to the amount of sand crushed by a standard explosive like TNT.[6]

Quantitative Data for Primary Explosives

As previously noted, specific brisance values for tetrazene compositions are not readily available in the public domain. Tetrazene is primarily used as a sensitizer in priming compositions, often in small percentages.[7] Its primary role is to increase the sensitivity of the mixture to initiation, rather than to contribute significantly to the overall brisance. However, for the purpose of comparison, the following table summarizes key performance indicators for tetrazene and other common primary explosives.

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Explosive Compound	Abbreviation	Density (g/cm³)	Detonation Velocity (m/s)	Notes
Tetrazene	1.7	~4,000	Used as a sensitizer in priming compositions.[1]	
Lead Azide	LA	4.71	4,630	Common primary explosive, sensitive to shock and friction.
Lead Styphnate	2.9	5,200	Often used in conjunction with a sensitizer like tetrazene.	
Diazodinitrophenol	DDNP	1.63	7,100	A common lead-free primary explosive.[8]
Mercury Fulminate	MF	4.42	4,250	Historically significant primary explosive, now largely obsolete due to toxicity and instability.

Note: Detonation velocity is related to brisance, but it is not a direct measure. Higher detonation velocities generally correlate with higher brisance.

Safety Considerations

- Extreme Sensitivity: Tetrazene is a primary explosive and is highly sensitive to impact, friction, and electrostatic discharge.[1]

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- Dead Pressing: The sensitivity of tetrazene can be reduced or destroyed if it is pressed with sufficient force.[1]
- Thermal Stability: Tetrazene decomposes in boiling water and its decomposition is rapid around 90°C.[1]
- Handling: Only experienced personnel should handle dry tetrazene. All operations should be conducted remotely whenever possible, and appropriate personal protective equipment (PPE) must be worn.
- Storage: Tetrazene should be stored in a cool, dry, and well-ventilated area, away from sources of heat, ignition, and incompatible materials.

This document is intended for informational purposes only and should not be considered a substitute for rigorous training and adherence to established safety protocols for handling explosive materials.

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